

# Application Note: Quantitative Analysis of Pedunculosumoside F in Botanical Extracts using HPLC-UV

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Pedunculosumoside F*

CAS No.: 1283600-08-7

Cat. No.: B12392597

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## Abstract

This application note describes a validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantitative analysis of **Pedunculosumoside F**. **Pedunculosumoside F**, a homoflavonoid glycoside isolated from *Ophioglossum pedunculosum*, has garnered interest for its potential anti-inflammatory, antioxidant, and anticancer properties.[1] The developed method is simple, accurate, and precise, making it suitable for the routine quality control of raw materials and finished products containing **Pedunculosumoside F**.

## Introduction

**Pedunculosumoside F** is a natural compound with potential therapeutic applications in pharmaceuticals, nutraceuticals, and cosmetics.[1] As interest in this compound grows, the need for a reliable analytical method for its quantification is crucial for standardization and quality assurance. This document provides a detailed protocol for an HPLC-UV method developed and validated for the determination of **Pedunculosumoside F** in botanical extracts.

## Chemical Properties of Pedunculosumoside F

- Chemical Name: 5-hydroxy-3-(hydroxymethyl)-2-[3-hydroxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
- CAS Number: 1283600-08-7[2][3]
- Molecular Formula: C33H40O17[4]
- Molecular Weight: 708.7 g/mol [4]
- Class: Homoflavonoid Glycoside[1]

## Experimental Protocol

### Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is used. The following table summarizes the chromatographic conditions.

| Parameter            | Specification                                                        |
|----------------------|----------------------------------------------------------------------|
| HPLC System          | Agilent 1260 Infinity II or equivalent                               |
| Column               | C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) |
| Mobile Phase         | A: 0.1% Formic acid in WaterB: Acetonitrile                          |
| Gradient Elution     | 0-5 min: 10% B5-20 min: 10-40% B20-25 min: 40-10% B25-30 min: 10% B  |
| Flow Rate            | 1.0 mL/min                                                           |
| Column Temperature   | 30 °C                                                                |
| Detection Wavelength | 270 nm                                                               |
| Injection Volume     | 10 µL                                                                |
| Run Time             | 30 minutes                                                           |

## Preparation of Standard Solutions

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **Pedunculosumoside F** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions with concentrations ranging from 1 µg/mL to 100 µg/mL by diluting the primary stock solution with methanol. These will be used to construct the calibration curve.

## Sample Preparation (from *Ophioglossum pedunculatum* extract)

- **Extraction:** Accurately weigh 1 g of powdered, dried plant material. Add 20 mL of 80% methanol and perform ultrasonication for 30 minutes.
- **Centrifugation:** Centrifuge the extract at 4000 rpm for 15 minutes.
- **Filtration:** Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

## Method Validation

The developed method was validated for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ) according to ICH guidelines.

## Results and Discussion

### Method Performance

The HPLC-UV method provided good separation of **Pedunculosumoside F** from other components in the plant extract. The retention time for **Pedunculosumoside F** was consistently observed at approximately 15.2 minutes.

### Quantitative Data Summary

The following tables summarize the quantitative data obtained during method validation.

Table 1: Linearity and Range

| Parameter                         | Value               |
|-----------------------------------|---------------------|
| Linear Range                      | 1 - 100 µg/mL       |
| Regression Equation               | $y = 25432x + 1234$ |
| Correlation Coefficient ( $r^2$ ) | 0.9995              |

Table 2: Precision

| Concentration (µg/mL) | Intra-day RSD (%) (n=6) | Inter-day RSD (%) (n=6, 3 days) |
|-----------------------|-------------------------|---------------------------------|
| 5                     | 1.8                     | 2.5                             |
| 25                    | 1.2                     | 1.9                             |
| 75                    | 0.8                     | 1.5                             |

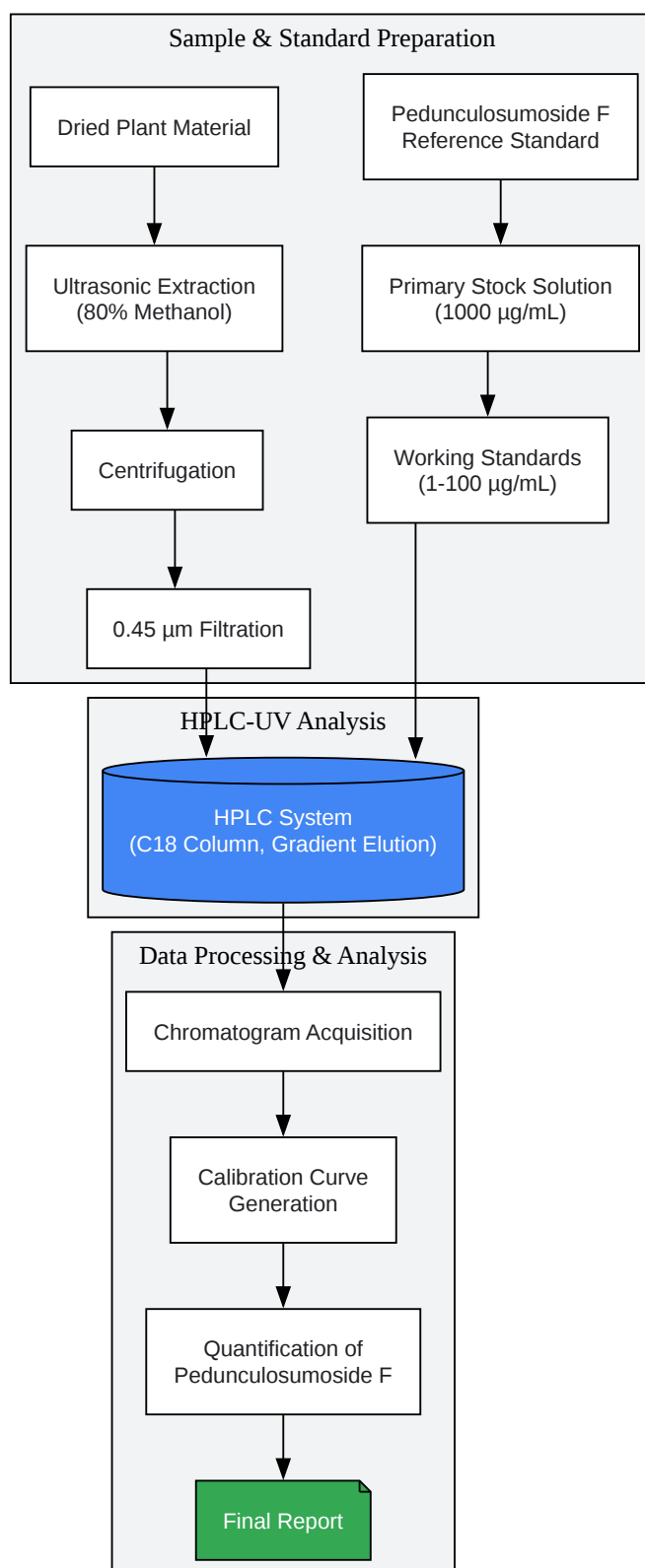
Table 3: Accuracy (Spike Recovery)

| Spiked Level | Amount Added (µg/mL) | Amount Found (µg/mL) | Recovery (%) |
|--------------|----------------------|----------------------|--------------|
| Low          | 10                   | 9.8                  | 98.0         |
| Medium       | 25                   | 25.5                 | 102.0        |
| High         | 50                   | 49.2                 | 98.4         |

Table 4: LOD and LOQ

| Parameter | Value (µg/mL) |
|-----------|---------------|
| LOD       | 0.1           |
| LOQ       | 0.5           |

## Workflow Diagram



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Caption: Experimental workflow for the HPLC-UV analysis of **Pedunculosumoside F**.

## Conclusion

The HPLC-UV method described in this application note is a reliable and robust technique for the quantitative determination of **Pedunculosumoside F** in botanical extracts. The method is straightforward, accurate, and precise, making it a valuable tool for quality control in the pharmaceutical and nutraceutical industries. The validation data demonstrates the suitability of this method for its intended purpose.

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## References

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